

# Molecular weight and formula of 1,3-Butanedithiol

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## Compound of Interest

Compound Name: 1,3-Butanedithiol

Cat. No.: B1597265

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## An In-depth Technical Guide to 1,3-Butanedithiol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,3-Butanedithiol**, an organosulfur compound, is a thiol derivative of butane. While its primary application lies within the flavor and fragrance industry, its chemical structure presents potential, yet largely unexplored, opportunities in various research and development sectors. This technical guide provides a comprehensive overview of the molecular characteristics, physicochemical properties, and potential applications of **1,3-Butanedithiol**, with a focus on data relevant to scientific and pharmaceutical research.

### Molecular and Physicochemical Properties

**1,3-Butanedithiol** is a liquid characterized by a distinct sulfurous, meaty odor.<sup>[1]</sup> Its key molecular and physical properties are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H10S2	[1]
Molecular Weight	122.25 g/mol	
IUPAC Name	Butane-1,3-dithiol	[1]
CAS Number	24330-52-7	[1]
Appearance	Colorless to pale yellow liquid	
Odor	Sulfurous, meaty, garlic-like	[1]
Boiling Point	91-93 °C at 30 mmHg	
Density	1.023 g/mL at 25 °C	
Refractive Index	1.522 at 20 °C	
Solubility	Insoluble in water; miscible in fat	[1]

## Synthesis and Experimental Protocols

While detailed, peer-reviewed synthesis protocols specifically for **1,3-Butanedithiol** are not abundantly available in public literature, a common method for the preparation of dithiols involves the conversion of the corresponding diol. A plausible experimental approach for the synthesis of **1,3-Butanedithiol** from 1,3-Butanediol is outlined below. This protocol is based on established chemical principles for the conversion of alcohols to thiols.

Reaction: Conversion of 1,3-Butanediol to **1,3-Butanedithiol** via a two-step process involving an intermediate.

Materials:

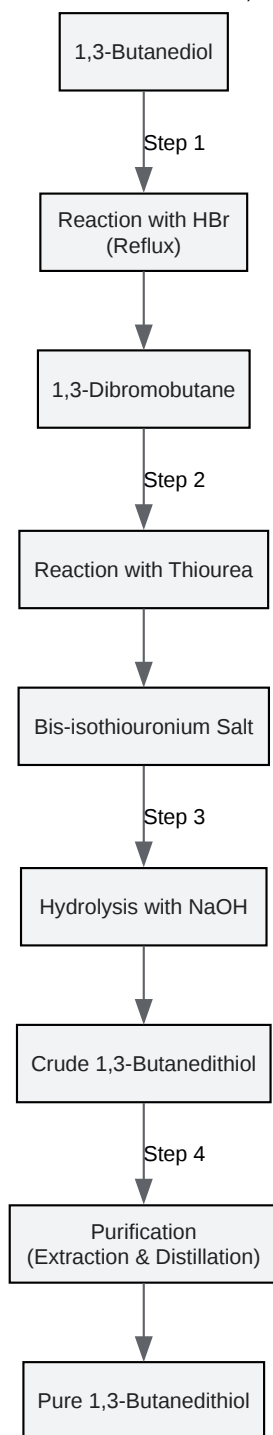
- 1,3-Butanediol
- Thiourea
- Hydrobromic acid

- Sodium hydroxide
- Diethyl ether
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux, extraction, and distillation

#### Experimental Procedure:

- **Step 1: Formation of the Dibromide Intermediate.** 1,3-Butanediol is reacted with hydrobromic acid under reflux conditions to yield 1,3-dibromobutane. The reaction mixture is then cooled, and the organic layer is separated, washed, dried, and purified.
- **Step 2: Nucleophilic Substitution with Thiourea.** The resulting 1,3-dibromobutane is treated with thiourea in an appropriate solvent, such as ethanol, and heated to form the bis-isothiuronium salt.
- **Step 3: Hydrolysis to the Dithiol.** The intermediate salt is then hydrolyzed by heating with a strong base, such as sodium hydroxide, to liberate the **1,3-Butanedithiol**.
- **Step 4: Purification.** The final product is isolated by extraction with an organic solvent (e.g., diethyl ether), followed by washing, drying, and purification via distillation under reduced pressure.

## General Synthesis Workflow for 1,3-Butanedithiol

[Click to download full resolution via product page](#)A generalized workflow for the synthesis of **1,3-Butanedithiol**.

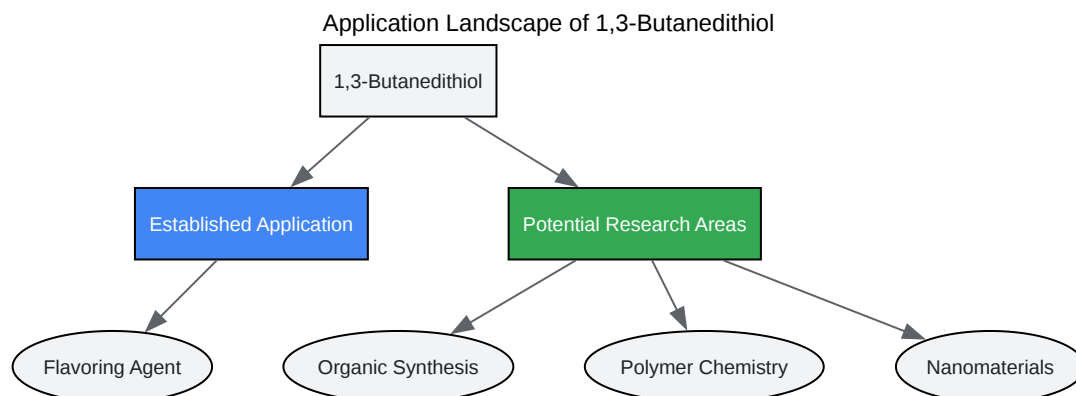
## Applications and Research Landscape

The current primary application of **1,3-Butanedithiol** is as a flavoring agent in the food industry.<sup>[1]</sup> Its organoleptic properties contribute to meaty and savory flavors.

In the context of research and drug development, the role of **1,3-Butanedithiol** is not well-documented. Unlike its diol counterpart, 1,3-Butanediol, which has been investigated for its potential in pharmaceutical applications, there is a notable absence of literature on the direct biological activity or involvement in signaling pathways of **1,3-Butanedithiol**.

However, its chemical structure as a dithiol suggests potential utility in several areas of chemical synthesis and materials science:

- **Organic Synthesis:** Dithiols are valuable reagents in organic chemistry for the protection of carbonyl groups and as precursors for the formation of sulfur-containing heterocycles.
- **Polymer Chemistry:** The thiol groups can participate in polymerization reactions, such as thiol-ene reactions, to form sulfur-containing polymers with potentially unique properties.
- **Nanomaterials:** Thiols are known to bind to the surface of gold and other noble metal nanoparticles, suggesting a potential role for **1,3-Butanedithiol** in surface functionalization and the development of novel nanomaterials.



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Current and potential applications of **1,3-Butanedithiol**.

## Signaling Pathways and Biological Activity

To date, there is no significant scientific literature that describes the involvement of **1,3-Butanedithiol** in specific biological signaling pathways. Its biological effects have not been a major focus of research, and as such, its pharmacological and toxicological profiles are not well-characterized beyond its use as a food additive. The Human Metabolome Database notes that very few articles have been published on this compound.

## Conclusion

**1,3-Butanedithiol** is a well-characterized compound in terms of its chemical and physical properties, with a clearly defined role in the flavor industry. However, its potential in broader scientific research, particularly in drug development and materials science, remains largely untapped. The lack of extensive research into its biological activity and synthetic applications presents an open field for future investigation. The experimental protocols and data presented in this guide serve as a foundational resource for researchers interested in exploring the untapped potential of this dithiol compound.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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